

(11z,13e)-hexadecadienal CAS registry number and IUPAC nomenclature

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Compound of Interest

Compound Name: (11z,13e)-hexadecadienal

Cat. No.: B013406

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A Technical Guide to (11Z,13E)-Hexadecadienal: A Key Semiochemical

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **(11Z,13E)-hexadecadienal**, a significant semiochemical in insect communication. The document details its chemical identity, including its CAS Registry Number and IUPAC nomenclature. It outlines the methodologies for its synthesis, analytical characterization, and biological evaluation through electrophysiological and field bioassays. Furthermore, this guide presents a generalized model of the lepidopteran pheromone signaling pathway, offering a framework for understanding its mechanism of action at the molecular level. Quantitative data is systematically organized, and experimental workflows are visualized to facilitate comprehension and application in research and development.

Chemical Identification and Properties

(11Z,13E)-hexadecadienal is a long-chain aldehyde with two double bonds, which is a crucial component of the sex pheromone of various insect species, notably the grass webworm, *Herpetogramma licarsisalis*.

Identifier	Value
IUPAC Name	(11Z,13E)-hexadecadienal
CAS Registry Number	73264-89-8[1]
Molecular Formula	C ₁₆ H ₂₈ O
Molecular Weight	236.39 g/mol

A detailed summary of physicochemical and spectral data is not readily available in the reviewed literature for **(11Z,13E)-hexadecadienal**. Researchers are advised to perform their own analytical characterization upon synthesis.

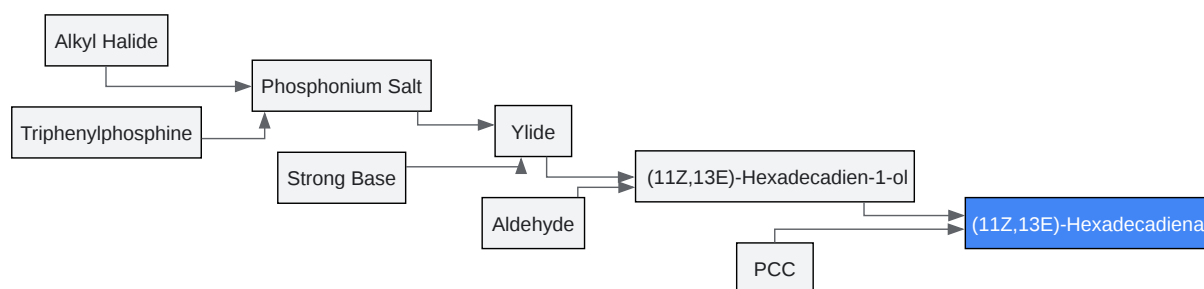
Synthesis and Analytical Characterization

The synthesis of **(11Z,13E)-hexadecadienal** can be achieved through a multi-step process, often involving a Wittig reaction to establish the stereospecific double bonds, followed by oxidation of the corresponding alcohol precursor.

General Synthetic Approach

A common strategy for synthesizing **(11Z,13E)-hexadecadienal** involves the following key transformations:

- Formation of a phosphonium salt: An appropriate alkyl halide is reacted with triphenylphosphine.
- Wittig reaction: The resulting phosphonium salt is treated with a strong base to form a ylide, which then reacts with a suitable aldehyde to create the (11Z) double bond. A second Wittig reaction can be employed to introduce the (13E) double bond.
- Oxidation: The resulting (11Z,13E)-hexadecadien-1-ol is then oxidized to the final aldehyde product using a mild oxidizing agent like pyridinium chlorochromate (PCC).



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Caption: General workflow for the synthesis of **(11Z,13E)-hexadecadienal**.

Experimental Protocol: Synthesis of the Precursor (11Z,13E)-Hexadecadien-1-yl Acetate

While a detailed protocol for the aldehyde is not available, a method for the synthesis of the related acetate has been described and provides a valuable reference. The synthesis of (11Z,13E)-hexadecadien-1-yl acetate is achieved via a stereoselective Wittig reaction.[2] The subsequent conversion to the aldehyde would involve hydrolysis of the acetate to the alcohol, followed by oxidation.

Analytical Methods

The identity and purity of synthesized **(11Z,13E)-hexadecadienal** should be confirmed using standard analytical techniques:

- Gas Chromatography-Mass Spectrometry (GC-MS): To determine the purity and confirm the molecular weight of the compound.
- Nuclear Magnetic Resonance (NMR) Spectroscopy (^1H and ^{13}C): To elucidate the structure and confirm the stereochemistry of the double bonds. While specific NMR data for the (11Z,13E) isomer is not readily available, data for the (Z,Z) isomer can be found in public databases and may serve as a useful comparison.[3][4]

- Fourier-Transform Infrared Spectroscopy (FTIR): To identify the characteristic functional groups, particularly the aldehyde carbonyl stretch.

Biological Activity and Evaluation

(11Z,13E)-hexadecadienal functions as a sex pheromone, eliciting a behavioral response in male moths. The biological activity can be assessed through a combination of electrophysiological and behavioral assays.

Experimental Protocol: Pheromone Gland Extraction for Identification

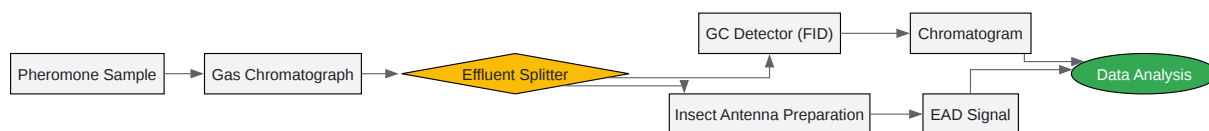
This protocol, adapted from studies on *Herpetogramma licarsisalis*, is used to identify the natural pheromone components.[5]

- Pheromone glands are excised from female moths during their calling phase (typically in the scotophase).
- The glands are extracted in a small volume of a non-polar solvent like hexane for a short period.
- The extract is then concentrated and can be used for GC-EAD and GC-MS analysis.

Experimental Protocol: Gas Chromatography-Electroantennographic Detection (GC-EAD)

GC-EAD is a powerful technique used to identify which compounds in a mixture are biologically active.

- The pheromone extract or a synthetic standard is injected into a gas chromatograph.
- The column effluent is split, with one part going to the GC detector (e.g., a flame ionization detector) and the other passing over an insect antenna.
- Electrodes attached to the antenna record any depolarization, indicating a response to an active compound.



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Caption: Experimental workflow for Gas Chromatography-Electroantennographic Detection (GC-EAD).

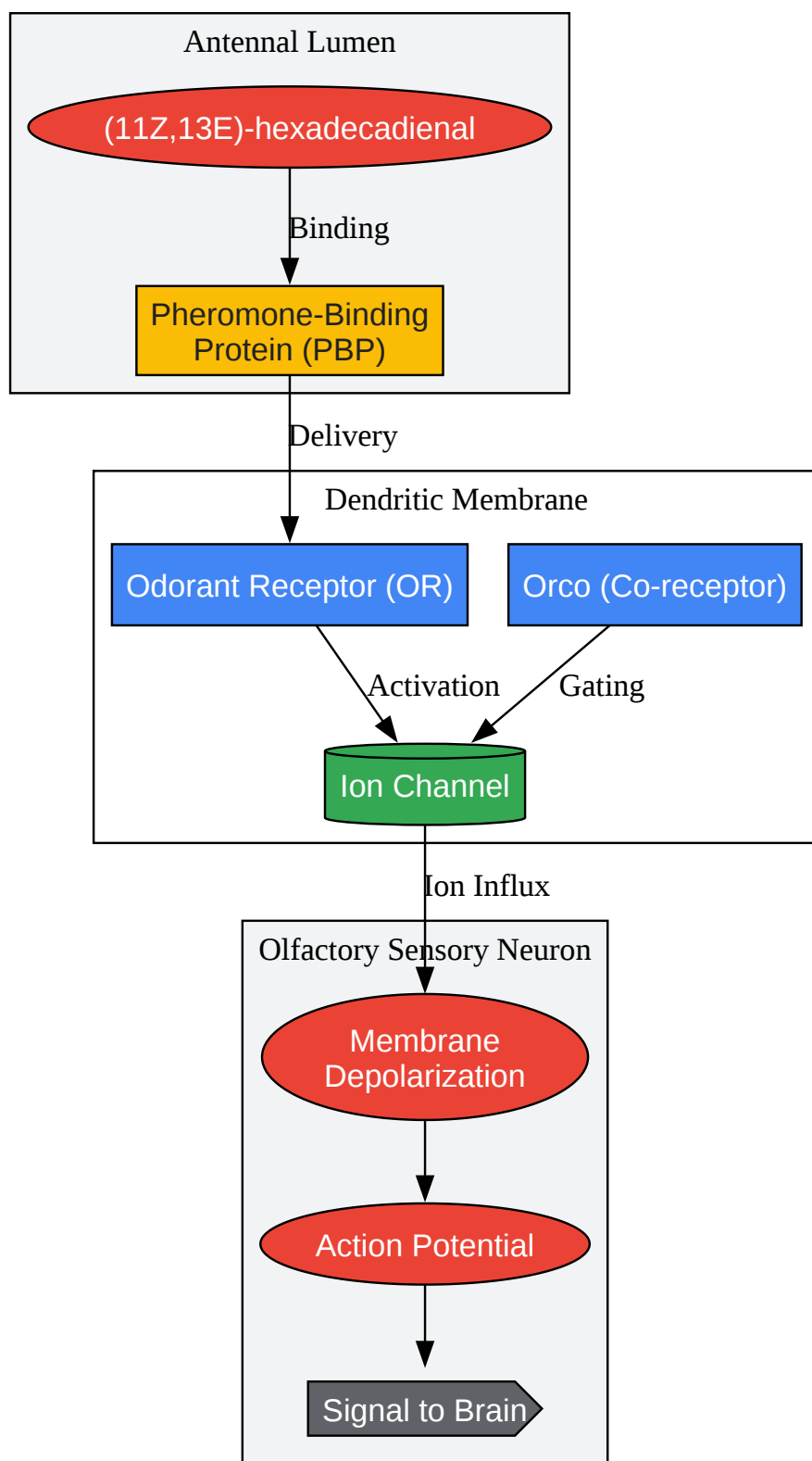
Experimental Protocol: Field Bioassays

Field bioassays are essential to confirm the behavioral activity of the synthetic pheromone under natural conditions.[2]

- Synthetic **(11Z,13E)-hexadecadienal** is loaded onto a dispenser (e.g., a rubber septum).
- The dispenser is placed in a trap designed for the target insect species.
- Traps are deployed in the field, and the number of captured male moths is recorded and compared to control traps (with no pheromone or with other isomers).

Pheromone Signaling Pathway in Lepidoptera

The binding of **(11Z,13E)-hexadecadienal** to a specific odorant receptor (OR) on the dendrite of an olfactory sensory neuron in the male moth's antenna initiates a signal transduction cascade. While the specific pathway for this compound is not fully elucidated, a general model for lepidopteran pheromone reception provides a valuable framework. This process involves a complex interplay of pheromone-binding proteins (PBPs), the specific OR, and a co-receptor (Orco).



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Caption: Generalized signaling pathway for lepidopteran pheromone reception.

Conclusion

(11Z,13E)-hexadecadienal is a potent semiochemical with significant implications for pest management and the study of chemical ecology. This guide provides a foundational understanding of its chemical properties, synthesis, and biological function. The detailed methodologies and conceptual frameworks presented herein are intended to support further research and development in this field. Future work should focus on elucidating the precise molecular interactions and signaling cascades initiated by this compound, as well as optimizing its synthesis for practical applications.

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